

Application Notes and Protocols for the Safe Handling of Hafnocene Dichloride

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Compound of Interest

Compound Name: *Bis(cyclopentadienyl)hafnium dichloride*

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This document provides detailed safety precautions, handling protocols, and emergency procedures for working with hafnocene dichloride (CAS No. 12116-66-4). Adherence to these guidelines is critical to ensure personnel safety and minimize laboratory hazards.

Physicochemical and Hazard Data

Hafnocene dichloride is a solid organometallic compound that requires careful handling due to its hazardous properties.^[1] The following tables summarize its key characteristics and associated hazards.

Table 1: Physicochemical Properties of Hafnocene Dichloride

Property	Value	Reference
CAS Number	12116-66-4	[2] [3]
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ Hf	[3] [4]
Molecular Weight	379.58 g/mol	[3]
Appearance	Beige to white crystalline powder/solid	[1] [5]
Melting Point	230 - 233 °C (446 - 451.4 °F)	[1]
Sensitivity	Moisture sensitive	[3]

Table 2: GHS Hazard Identification and Precautionary Statements

Hazard Class	GHS Classification	Hazard Statement	Precautionary Statement Examples
Skin Irritation	Category 2	H315: Causes skin irritation[2][4][6]	P280: Wear protective gloves.[2][3] P302+P352: IF ON SKIN: Wash with plenty of water.[2][3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[2][4][6]	P280: Wear eye protection/face protection.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Respiratory Irritation	STOT SE 3	H335: May cause respiratory irritation[2][3][6]	P261: Avoid breathing dust.[2][3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3]
Organ Toxicity	STOT SE 2	H371: May cause damage to organs (Liver)[4]	P260: Do not breathe dust/fume/gas/mist/vapors/spray.[4] P308+P311: IF exposed or concerned: Call a POISON CENTER/doctor.

Table 3: Toxicity Data

Exposure Route	Species	Dose	Reference
Intravenous LD50	Mouse	100 mg/kg	[7]

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Experimental Protocols for Safe Handling

The following protocols outline the necessary precautions for handling hafnocene dichloride in a laboratory setting.

- Engineering Controls: Always handle hafnocene dichloride inside a certified chemical fume hood to minimize inhalation exposure.[2] For procedures with a high likelihood of generating dust, use a glovebox or a closed system.[4] A safety shower and eye wash station must be readily accessible.[4]
- Personal Protective Equipment (PPE): The following PPE must be worn at all times when handling this chemical.

Table 4: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., nitrile).	Prevents skin contact and irritation.[2][3]
Eye/Face Protection	Tightly fitting safety goggles with side-shields. A face shield may be required for splash hazards.	Protects against serious eye irritation.[2][4]
Body Protection	A flame-resistant lab coat.	Protects against skin contact and contamination of personal clothing.[2]
Respiratory Protection	A NIOSH-approved respirator is required if dust cannot be controlled at the source.	Prevents respiratory tract irritation.[2]

- Preparation: Before handling, review the Safety Data Sheet (SDS).[3] Ensure the chemical fume hood is functioning correctly. Don all required PPE as specified in Table 4.
- Weighing: Conduct all weighing operations within a fume hood or a containment enclosure to prevent the dispersion of dust.[4] Use non-sparking tools to handle the container.[2]
- Transfer: Transfer the chemical carefully to minimize dust generation. If transferring to a reaction vessel, do so under a stream of inert gas (e.g., Argon or Nitrogen) as the compound is moisture-sensitive.
- Cleaning: Clean any residual dust from the spatula and weighing vessel with a solvent-moistened wipe inside the fume hood. Dispose of the wipe as hazardous waste.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[2][4]
- Storage: Store hafnocene dichloride in its original, tightly closed container in a dry, cool, and well-ventilated area.[2][3] The storage area should be locked.[2][4] Store under an inert gas atmosphere to prevent degradation from moisture.

- Disposal: Dispose of unused hafnocene dichloride and any contaminated materials as hazardous waste.[\[2\]](#) All waste must be placed in sealed, properly labeled containers. Follow all local, regional, and national regulations for chemical waste disposal.[\[4\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Table 5: Emergency First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. If skin irritation occurs, seek medical attention. [2] [4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a Poison Control Center or seek immediate medical attention. [2]

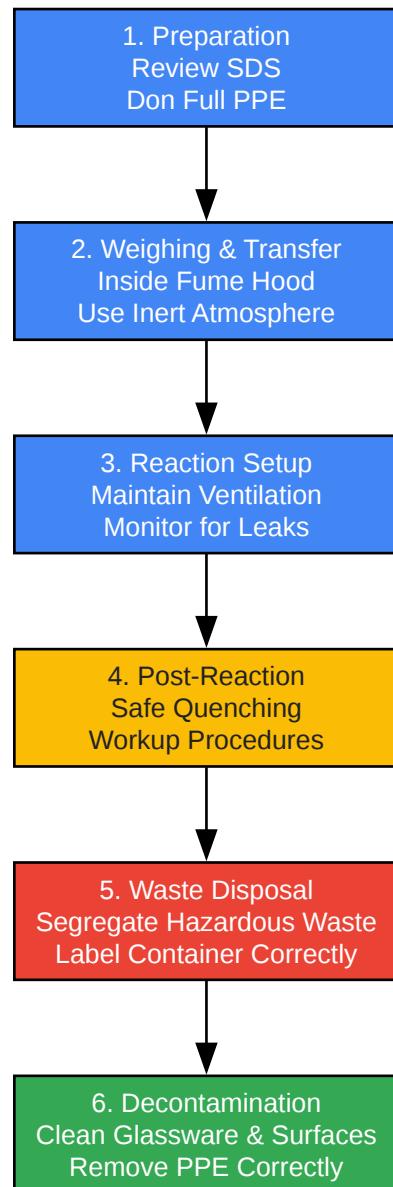
- Evacuate: Immediately alert personnel in the vicinity and evacuate the area.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the dust.

- Protect: Do not re-enter without appropriate PPE, including respiratory protection.[2]
- Contain: Prevent the spill from spreading and entering drains.[3][4]
- Clean-up: Carefully sweep the solid material into a suitable container for hazardous waste disposal.[4] Avoid generating dust. Use spark-proof tools for collection.[2]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.[2]

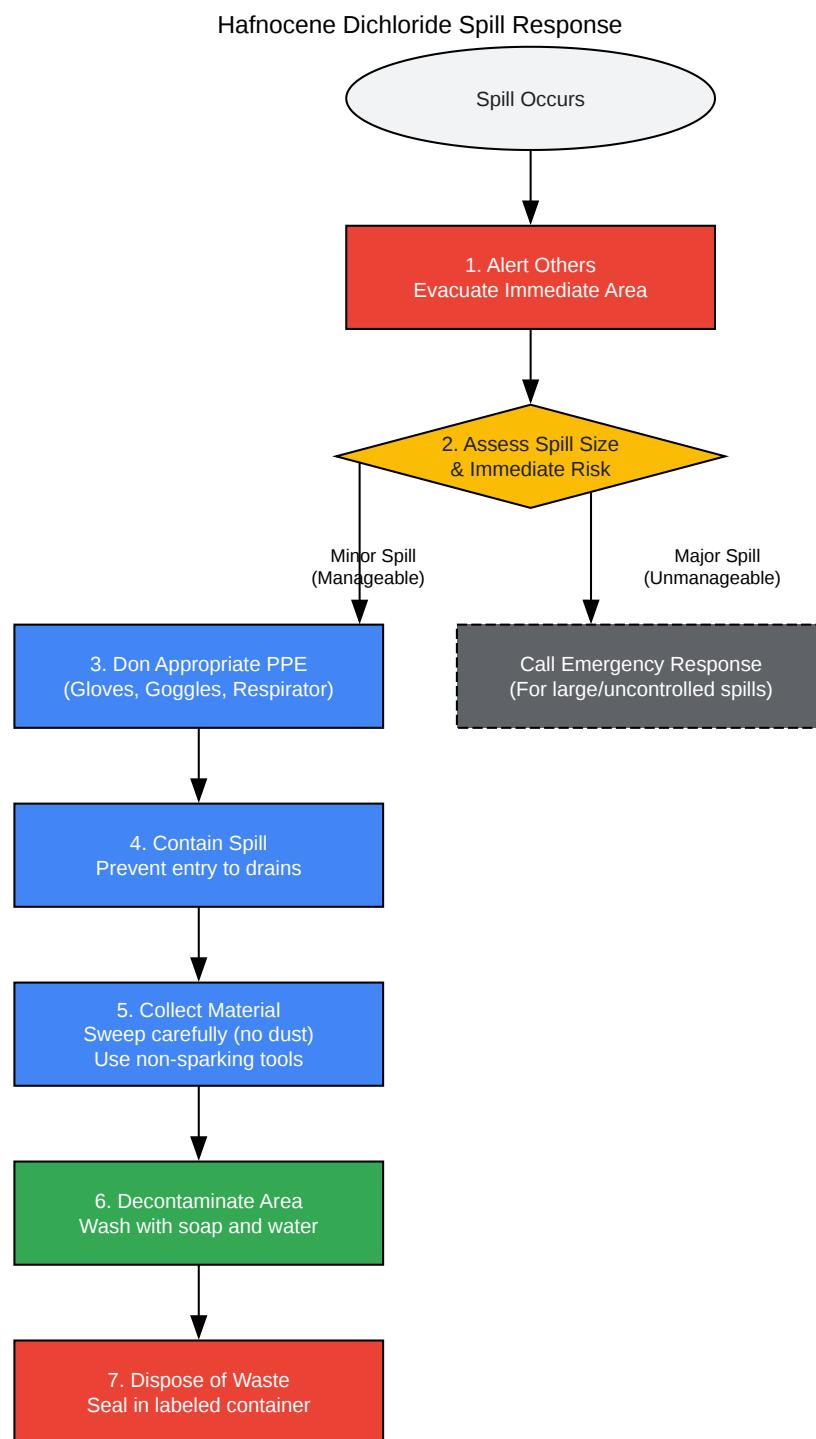
Visual Workflows

The following diagrams illustrate key safety workflows for handling hafnocene dichloride.

General Safe Handling Workflow

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Caption: A workflow for the safe handling of hafnocene dichloride.



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